

sodium hypobromite disproportionation bromide bromate

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Compound Focus: Sodium hypobromite

CAS No.: 13824-96-9

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The Disproportionation of Sodium Hypobromite

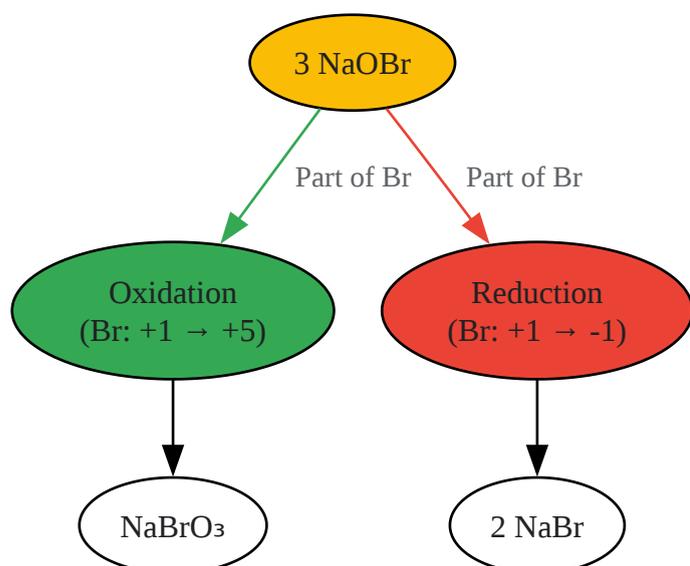
Sodium hypobromite (NaOBr) is unstable in solution and spontaneously undergoes a disproportionation (or dismutation) reaction, where bromine atoms in the +1 oxidation state are simultaneously oxidized and reduced into different products [1].

The primary disproportionation reaction is summarized by the following equation: $3 \text{NaOBr} \rightarrow 2 \text{NaBr} + \text{NaBrO}_3$ [1]

This can be understood as a classic **redox reaction** where:

- **Oxidation:** Some bromine atoms (in OBr^-) increase their oxidation state from +1 to +5 (in BrO_3^-).
- **Reduction:** Other bromine atoms decrease their oxidation state from +1 to -1 (in Br^-).

The diagram below illustrates this simultaneous oxidation and reduction process.



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Key Context and Preparation

For your research, it is helpful to understand the common context in which **sodium hypobromite** is formed and behaves.

Aspect	Description
Formation	It is typically prepared in situ by reacting bromine (Br ₂) with sodium hydroxide (NaOH): $\text{Br}_2 + 2 \text{NaOH} \rightarrow \text{NaBr} + \text{NaOBr} + \text{H}_2\text{O}$ [1].
Stability & Rate	The disproportionation reaction is described as proceeding " slowly " [1]. The rate can be influenced by factors such as pH, as indicated by studies on analogous hypobromite solutions [2].
Analogue	Sodium hypobromite is the bromine analogue of sodium hypochlorite (NaOCl, common bleach) [1].

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References

1. - Wikipedia Sodium hypobromite [en.wikipedia.org]
2. reaction of monochloramine and hypobromite [sciencedirect.com]

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